

# GSK2850163 solubility issues and solutions

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## Compound of Interest

Compound Name: GSK2850163 (*S* enantiomer)

Cat. No.: B10799400

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## Technical Support Center: GSK2850163

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with GSK2850163. The information is presented in a question-and-answer format to directly address common issues encountered during experiments.

## Frequently Asked Questions (FAQs)

Q1: What is GSK2850163 and what is its mechanism of action?

GSK2850163 is a potent and selective inhibitor of inositol-requiring enzyme-1 alpha (IRE1 $\alpha$ ), a key transducer in the unfolded protein response (UPR).<sup>[1][2]</sup> It functions by targeting the kinase domain of IRE1 $\alpha$ , which in turn modulates its endoribonuclease (RNase) activity responsible for the unconventional splicing of X-box binding protein 1 (XBP1) mRNA.<sup>[1][2]</sup> This inhibition ultimately reduces the production of the active XBP1s transcription factor.

Q2: What are the IC50 values for GSK2850163?

GSK2850163 inhibits the kinase and RNase activities of IRE1 $\alpha$  with the following IC50 values:

- IRE1 $\alpha$  kinase activity: 20 nM<sup>[3][4][5][6]</sup>
- IRE1 $\alpha$  RNase activity: 200 nM<sup>[3][4][5][6]</sup>

Q3: Does GSK2850163 have known off-target effects?

GSK2850163 is a selective inhibitor of IRE1 $\alpha$ . However, weak inhibition of other kinases has been observed at significantly higher concentrations.[4]

- Ron: IC50 = 4.4  $\mu$ M[3][4][5][6]
- FGFR1 V561M: IC50 = 17  $\mu$ M[3][4][5][6]

It is advisable to consider these potential off-target effects when interpreting experimental results, especially when using high concentrations of the inhibitor.[4]

## Troubleshooting Guide: Solubility and Formulation

Q4: I am having trouble dissolving GSK2850163. What are the recommended solvents?

GSK2850163 is soluble in organic solvents such as DMSO and Ethanol.[3] For in vitro studies, creating a concentrated stock solution in DMSO is the most common practice.

### Solubility Data

Solvent	Solubility	Notes
DMSO	67.5 mg/mL (151.21 mM)	Requires sonication.[3] Use newly opened, anhydrous DMSO as the compound is hygroscopic. [3]

| Ethanol | 50 mg/mL (112.00 mM) | Requires sonication.[3] |

Q5: My GSK2850163 precipitated out of solution after diluting my DMSO stock in aqueous media. How can I prevent this?

This is a common issue known as "precipitation upon dilution." To avoid this:

- Lower the final DMSO concentration: The final concentration of DMSO in your cell culture medium should be kept low, typically below 0.1%, to avoid solvent-induced artifacts and precipitation.[4]

- Use a pre-warmed medium: Adding the DMSO stock to a pre-warmed aqueous medium while gently vortexing can help improve solubility.
- Consider alternative formulation strategies: For sensitive applications, using excipients like PEG300 and Tween-80 can improve solubility in aqueous solutions.

Q6: I need to prepare GSK2850163 for in vivo experiments. What are the recommended formulation protocols?

Here are two established protocols for preparing GSK2850163 for in vivo use.[\[3\]](#)

## Experimental Protocols

### Protocol 1: Formulation with PEG300 and Tween-80

This protocol yields a clear solution with a solubility of  $\geq 2.25$  mg/mL (5.04 mM).[\[3\]](#)

Materials:

- GSK2850163
- DMSO
- PEG300
- Tween-80
- Saline (0.9% w/v NaCl in ddH<sub>2</sub>O)

Procedure:

- Prepare a stock solution of GSK2850163 in DMSO (e.g., 22.5 mg/mL).
- In a sterile tube, add the solvents in the following order, ensuring complete mixing after each addition:
  - 10% DMSO (from your stock solution)
  - 40% PEG300

- 5% Tween-80
- Bring the final volume to 100% with saline.

Example for 1 mL final volume:

- Add 100  $\mu$ L of 22.5 mg/mL GSK2850163 in DMSO to 400  $\mu$ L of PEG300 and mix thoroughly.
- Add 50  $\mu$ L of Tween-80 and mix again.
- Add 450  $\mu$ L of saline to reach a final volume of 1 mL.

## Protocol 2: Formulation with Corn Oil

This protocol also yields a clear solution with a solubility of  $\geq 2.25$  mg/mL (5.04 mM).[3]

Materials:

- GSK2850163
- DMSO
- Corn Oil

Procedure:

- Prepare a stock solution of GSK2850163 in DMSO.
- Add 10% of the final volume from your DMSO stock solution to 90% corn oil.
- Mix thoroughly until a clear solution is obtained. Sonication may be used to aid dissolution.[3]

## Stability and Storage

Q7: How should I store GSK2850163?

Proper storage is crucial to maintain the stability and activity of GSK2850163.

Storage Recommendations

Form	Storage Temperature	Shelf Life
Pure Form (as received)	-20°C	3 years
	4°C	2 years
In Solvent (e.g., DMSO stock)	-80°C	6 months

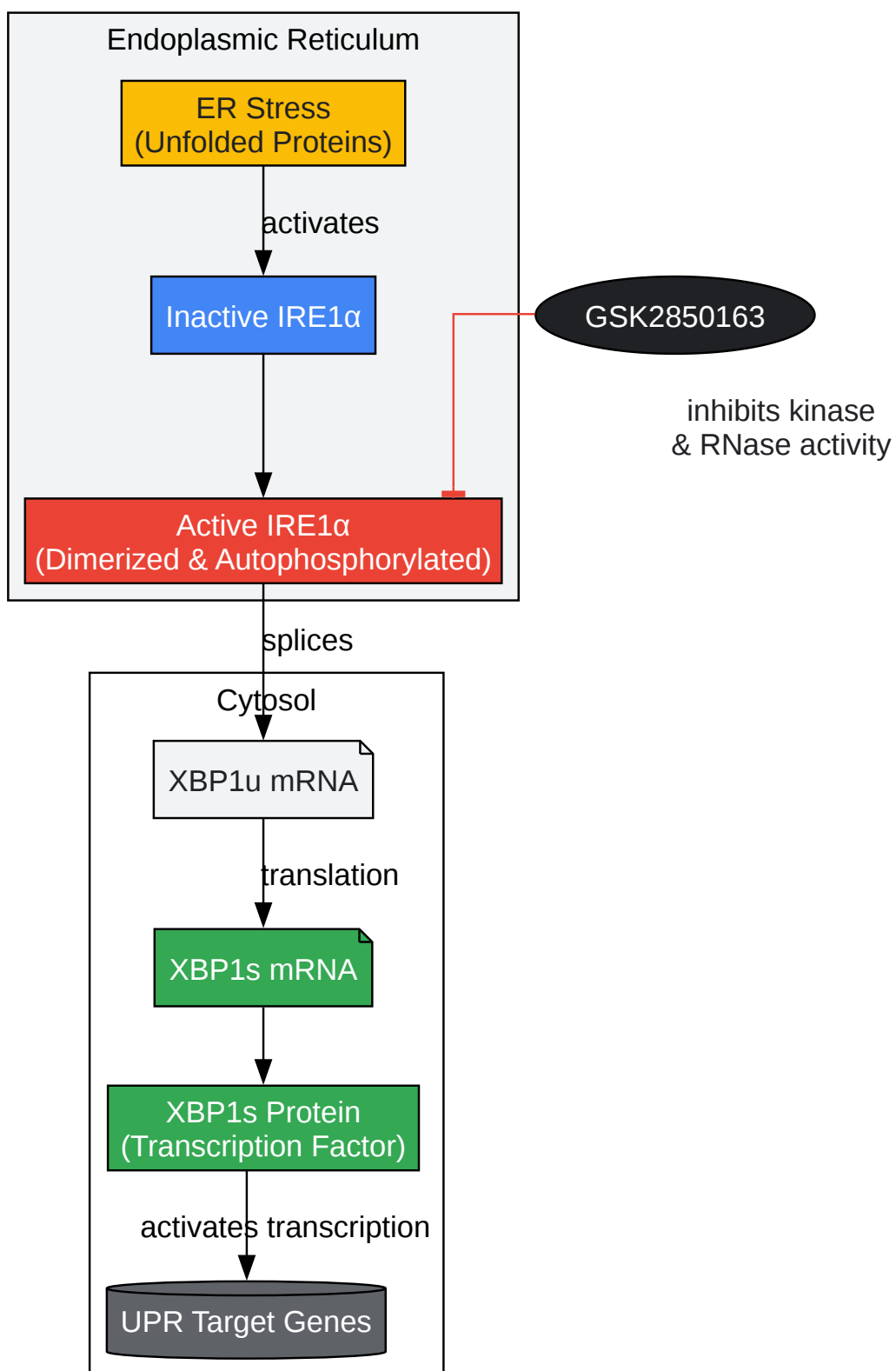
| | -20°C | 1 month |

Q8: How stable is GSK2850163 in aqueous solutions and cell culture media?

The stability of GSK2850163 in aqueous solutions over long incubation times should be considered, as degradation could lead to a loss of activity.<sup>[4]</sup> It is recommended to prepare fresh dilutions from your frozen DMSO stock for each experiment. Avoid repeated freeze-thaw cycles of the stock solution.

## Visualizing Experimental Workflows and Pathways

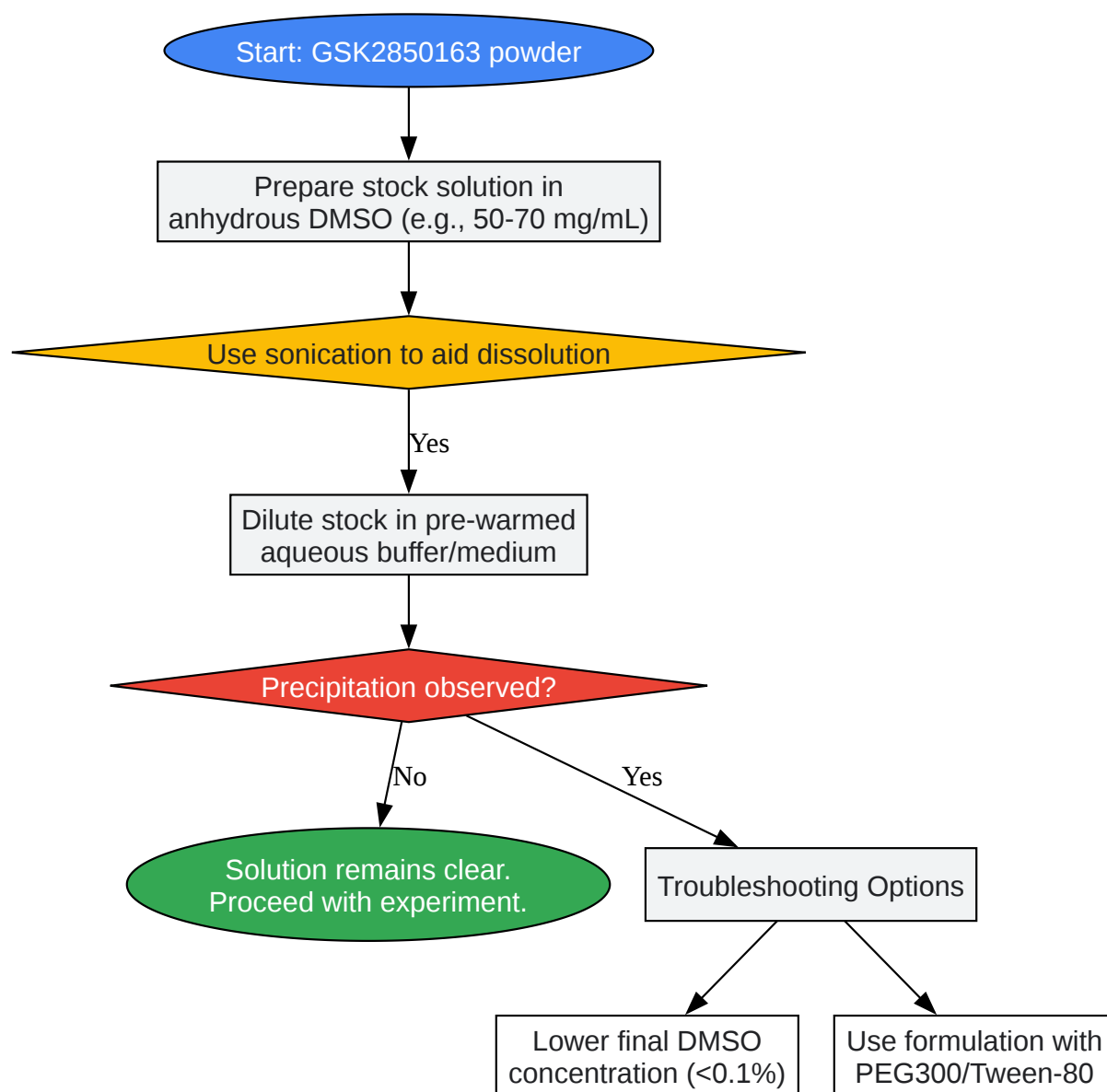
### IRE1 $\alpha$ Signaling Pathway and GSK2850163 Inhibition



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Caption: IRE1α signaling pathway and the point of inhibition by GSK2850163.

## Troubleshooting Workflow for Poor GSK2850163 Solubility



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Caption: A logical workflow for troubleshooting GSK2850163 solubility issues.

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